Technical Guide: Certificate of Analysis for 3-Octanone-^{13}C

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Compound of Interest

Compound Name:	*3-Octanone-13C*
Cat. No.:	*B12415336*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control and analysis of 3-Octanone-^{13}C, a stable isotope-labeled compound crucial for various research applications, including metabolic studies and as an internal standard in mass spectrometry. This document outlines the typical specifications, detailed analytical methodologies, and key data interpretations.

Quantitative Data Summary

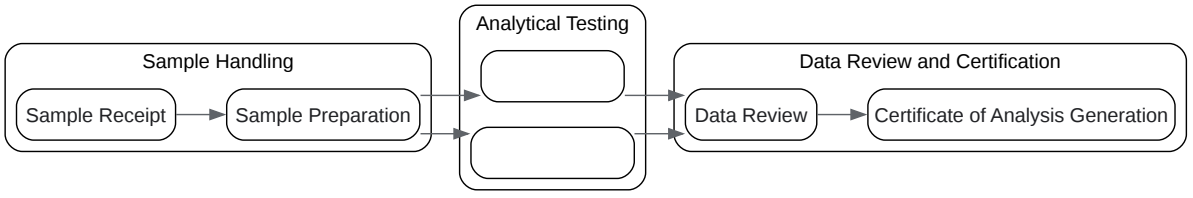
The following table summarizes the key analytical data for a representative batch of 3-Octanone-^{13}C.

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Parameter	Specification	Result
Chemical Identity	Conforms to structure	Conforms
Chemical Purity (GC/MS)	≥98%	99.5%
Isotopic Enrichment	≥99 atom % ^{13}C	99.2 atom % ^{13}C
Chemical Formula	$C_7{}^{13}CH_{16}O$	$C_7{}^{13}CH_{16}O$
Molecular Weight	129.22 g/mol	129.22 g/mol
Appearance	Colorless liquid	Conforms
Solubility	Soluble in most organic solvents	Conforms

Chemical Structure

The following diagram illustrates the chemical structure of 3-Octanone, with the ^{13}C labeled carbon indicated.



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- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 3-Octanone-^{13}C]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415336/docs#technical-guide-certificate-of-analysis-for-3-octanone-c]

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